2-Chloro-4-(methoxymethyl)pyrimidine CAS number

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Compound of Interest

Compound Name:	*2-Chloro-4-(methoxymethyl)pyrimidine*
CAS No.:	*1289387-30-9*
Cat. No.:	*B597041*

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An In-depth Technical Guide to **2-Chloro-4-(methoxymethyl)pyrimidine**

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-4-(methoxymethyl)pyrimidine**, a key heterocyclic building block for research and development in the pharmaceutical and life sciences sectors. The document elucidates the compound's physicochemical properties, presents a detailed synthesis pathway derived from patent literature, and explores its core reactivity profile with a focus on nucleophilic aromatic substitution (SNAr). Furthermore, it delves into the potential applications of this intermediate in medicinal chemistry, particularly in the design and synthesis of kinase inhibitors and other biologically active molecules. Detailed experimental protocols, safety information, and visual diagrams of key chemical processes are included to support researchers, scientists, and drug development professionals in leveraging this versatile compound.

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Introduction: The Pyrimidine Scaffold in Modern Drug Discovery

The pyrimidine ring is a cornerstone of medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a vast array of biologically active compounds, including the nucleobases uracil, thymine, and cytosine.[1] Its unique electronic properties and ability to form multiple hydrogen bonds make it an ideal scaffold for interacting with diverse biological targets.[1] Consequently, pyrimidine derivatives have been successfully developed into therapeutics for a wide range of diseases, including cancer, infectious diseases, and neurological disorders.[1]

A significant number of approved drugs and clinical candidates are kinase inhibitors, a class of therapeutics that often utilizes the pyrimidine core as a "hinge-binding" motif to anchor within the ATP-binding site of the target enzyme.[2][3] The strategic functionalization of the pyrimidine ring is therefore a critical aspect of modern drug design.

2-Chloro-4-(methoxymethyl)pyrimidine emerges as a valuable and versatile intermediate in this context. It offers two key points for chemical modification:

- The C2-Chloride: The chlorine atom at the 2-position is highly activated towards nucleophilic aromatic substitution (SNAr), allowing for the facile introduction of a wide variety of amine, alcohol, or thiol-containing fragments.
- The C4-Methoxymethyl Group: This side chain provides an additional vector for modifying solubility, metabolic stability, and potential interactions with the target protein.

This guide serves to consolidate the available technical knowledge on this specific reagent, providing a foundational resource for its effective application in synthesis and drug discovery programs.

Compound Identification and Physicochemical Properties

Proper identification and understanding of a reagent's physical properties are paramount for its successful use in experimental chemistry. The key identifiers and properties for **2-Chloro-4-(methoxymethyl)pyrimidine** are summarized below.

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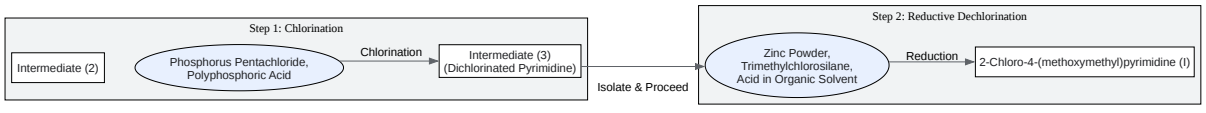
Property	Value	Source(s)
CAS Number	1289387-30-9	[4][5]
Molecular Formula	$C_6H_7ClN_2O$	[4]
Molecular Weight	158.59 g/mol	[4]
IUPAC Name	2-chloro-4-(methoxymethyl)pyrimidine	N/A
SMILES	COCc1ccnc(n1)Cl	[4]
Appearance	Colorless liquid	N/A

Synthesis Pathway

The preparation of **2-Chloro-4-(methoxymethyl)pyrimidine** can be achieved through a multi-step synthetic sequence. A method has been detailed in the patent literature, providing a viable route for its production.[6] The overall workflow involves the formation of a dichlorinated intermediate followed by a reduction step.



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Caption: High-level workflow for the synthesis of **2-Chloro-4-(methoxymethyl)pyrimidine**.[6]

The process begins with an appropriate pyrimidine precursor which undergoes chlorination, followed by a selective reduction to yield the final product. The use of zinc powder and trimethylchlorosilane in the final step is crucial for the selective removal of one of the chlorine atoms.[6]

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Core Reactivity Profile: Nucleophilic Aromatic Substitution (SNAr)

The primary mode of reactivity for **2-Chloro-4-(methoxymethyl)pyrimidine** is nucleophilic aromatic substitution (SNAr). The pyrimidine ring is inherently electron-deficient due to the presence of two electronegative nitrogen atoms. This electronic nature significantly activates the carbon positions, particularly C2, C4, and C6, making them susceptible to attack by nucleophiles.

The chlorine atom at the C2 position is an excellent leaving group, making this site the most probable center for substitution. The reaction proceeds via a two-step mechanism:

- Nucleophilic Attack: A nucleophile (e.g., an amine, alkoxide, or thiol) attacks the electrophilic C2 carbon, breaking the aromaticity of the ring and forming a resonance-stabilized anionic intermediate, often called a Meisenheimer-like complex.
- Leaving Group Expulsion: The aromaticity of the pyrimidine ring is restored by the expulsion of the chloride ion, resulting in the formation of the new C-Nucleophile bond.

This reactivity is a general feature of 2-halopyrimidines and related heterocycles, which are known to be significantly more reactive towards SNAr than their corresponding halobenzene analogues.[7][8]

Caption: Generalized mechanism for Nucleophilic Aromatic Substitution (SNAr) at the C2 position.

The regioselectivity of this reaction is strongly governed by the electronic effects of the ring nitrogens. While substituents at the C4 position can influence reactivity, the inherent electrophilicity of the C2 position makes it the primary site for nucleophilic attack.[9]

Applications in Medicinal Chemistry and Drug Discovery

The synthetic utility of **2-Chloro-4-(methoxymethyl)pyrimidine** makes it an attractive starting material for generating libraries of compounds for high-throughput screening and lead optimization.

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Kinase Inhibitors

As previously mentioned, the pyrimidine scaffold is a validated core for numerous kinase inhibitors.[2][3] By reacting **2-Chloro-4-(methoxymethyl)pyrimidine** with a diverse set of anilines, phenols, or other nitrogen-containing heterocycles, medicinal chemists can rapidly synthesize analogues of known inhibitors or explore novel chemical space. The resulting 2-substituted pyrimidines can be designed to target specific kinases implicated in diseases like cancer.[10] For example, many Epidermal Growth Factor Receptor (EGFR) inhibitors feature a 4-anilinopyrimidine core, a structure readily accessible from this starting material.[10]

General Bioactive Scaffolds

Beyond kinase inhibition, pyrimidine derivatives exhibit a broad range of biological activities, including antimicrobial, antiviral, and anti-inflammatory properties.[1] The ability to easily introduce various functional groups at the 2-position allows for the exploration of these other therapeutic areas. The methoxymethyl group at the C4 position can be used to fine-tune physicochemical properties such as solubility and cell permeability, which are critical for developing successful drug candidates.

Experimental Protocols

The following protocols are provided as a guide for researchers. All procedures should be performed by trained personnel in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE).

Protocol: Synthesis of 2-Chloro-4-(methoxymethyl)pyrimidine

This protocol is adapted from the general methodology described in patent CN115947692B.[6]

- Step 1: Chlorination.
  - To a suitable reaction vessel, charge the starting pyrimidine intermediate (Intermediate 2 from the patent).
  - Add polyphosphoric acid and phosphorus pentachloride. The molar ratio of the starting material to PCl_5 to polyphosphoric acid is specified as 1:2-3:0.2-0.5.[6]

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- Heat the reaction mixture to facilitate the chlorination reaction, forming the dichlorinated intermediate (Intermediate 3).
- Upon reaction completion (monitored by TLC or LC-MS), carefully quench the reaction mixture and isolate the crude dichlorinated product through extraction.

- Step 2: Selective Reduction.
  - Dissolve the crude dichlorinated intermediate (Intermediate 3) in a suitable organic solvent (e.g., tetrahydrofuran).[6]
  - Add zinc powder, trimethylchlorosilane, and an appropriate acid to the solution.
  - Heat the mixture to reflux and monitor the reaction until the starting material is consumed.
  - Cool the reaction mixture, filter off the inorganic solids, and concentrate the filtrate.
  - Purify the resulting crude product by column chromatography or distillation to yield **2-Chloro-4-(methoxymethyl)pyrimidine** as a colorless liquid.

Protocol: General Nucleophilic Aromatic Substitution with an Amine

This protocol provides a general procedure for the reaction of **2-Chloro-4-(methoxymethyl)pyrimidine** with a primary or secondary amine.

- Reaction Setup.
  - To a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), add **2-Chloro-4-(methoxymethyl)pyrimidine** (1.0 eq).
  - Dissolve the starting material in a suitable polar aprotic solvent (e.g., DMF, DMSO, or NMP).
  - Add the desired amine nucleophile (1.1 - 1.5 eq) to the solution.
  - Add a non-nucleophilic base (e.g., DIPEA or K_2CO_3, 2.0 - 3.0 eq) to act as an acid scavenger.

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- Reaction and Work-up.
  - Heat the reaction mixture to a temperature between 80-120 °C. The optimal temperature may vary depending on the reactivity of the amine.
  - Monitor the reaction progress by TLC or LC-MS.
  - Once the reaction is complete, cool the mixture to room temperature.
  - Dilute the reaction mixture with water and extract the product with an organic solvent (e.g., ethyl acetate or dichloromethane).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification.
  - Purify the crude product via flash column chromatography on silica gel using an appropriate solvent system (e.g., hexanes/ethyl acetate gradient) to afford the pure 2-amino-substituted pyrimidine derivative.

Safety and Handling

While a specific safety data sheet (SDS) for **2-Chloro-4-(methoxymethyl)pyrimidine** is not widely available, data from structurally similar compounds like 2-chloro-4-methylpyrimidine and 2-chloro-5-(methoxymethyl)pyrimidine suggest the following precautions.[11]

- Hazards: May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[11]
- Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Avoid breathing dust, fumes, or vapors. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[12]

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- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Protect from light and moisture.

Always consult the supplier-specific SDS before handling this chemical and follow good laboratory practices.

Conclusion

2-Chloro-4-(methoxymethyl)pyrimidine is a strategically functionalized heterocyclic intermediate with significant potential in synthetic and medicinal chemistry. Its highly reactive C2-chloro position allows for facile derivatization via nucleophilic aromatic substitution, making it an ideal building block for constructing libraries of compounds for drug discovery. The presence of the C4-methoxymethyl group offers an additional handle for modulating molecular properties. With established synthetic routes and a predictable reactivity profile, this compound is a valuable tool for researchers aiming to develop novel therapeutics, particularly in the field of kinase inhibition.

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